

Physical and chemical properties of Brinzolamide-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Brinzolamide-d5*

Cat. No.: *B563267*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Brinzolamide-d5**

For researchers, scientists, and professionals in drug development, a thorough understanding of isotopically labeled compounds is crucial for pharmacokinetic and metabolic studies. This guide provides a comprehensive overview of the core physical and chemical properties of **Brinzolamide-d5**, a deuterated analog of the carbonic anhydrase inhibitor, Brinzolamide.

Core Physicochemical Properties

Brinzolamide-d5 is primarily utilized as an internal standard in analytical and pharmacokinetic research, particularly in mass spectrometry and liquid chromatography for the precise quantification of Brinzolamide in biological samples.

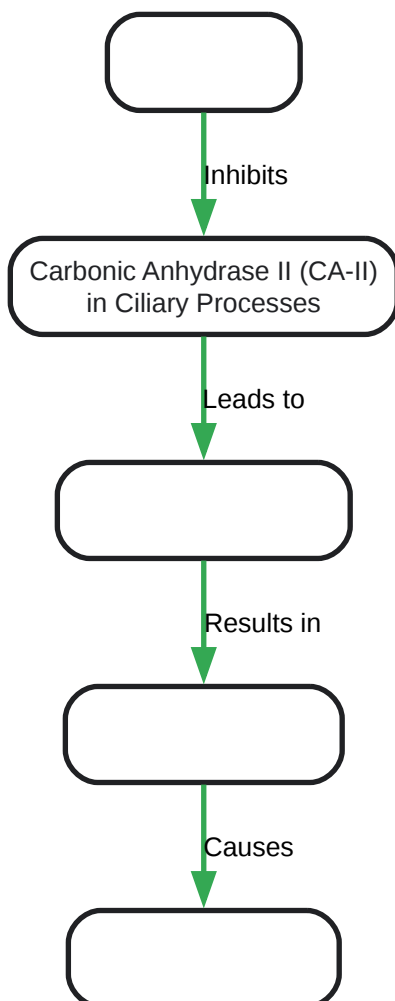
Quantitative Data Summary

Property	Value	Source
CAS Number	1217651-02-9	[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₆ D ₅ N ₃ O ₅ S ₃	[1][2][3][4]
Molecular Weight	388.5 g/mol	[1][5]
Purity	≥99% deuterated forms (d1-d5)	[4][6]
Appearance	Solid	[4][6]
Solubility	Soluble in DMSO	[1][4]
Synonyms	(4R)-(Ethylamino-d5)-3,4-dihydro-2-(3-methoxypropyl)-2H-thieno[3,2-e]-1,2-thiazine-6-sulfonamide 1,1-dioxide, AL-4682-d5, Azopt-d5	[3]

Mechanism of Action of Brinzolamide

Brinzolamide is a potent and highly specific inhibitor of carbonic anhydrase II (CA-II), an enzyme primarily located in the ciliary processes of the eye.[7][8] The inhibition of CA-II reduces the formation of bicarbonate ions, which in turn decreases the secretion of aqueous humor. This leads to a reduction in intraocular pressure, making it an effective treatment for open-angle glaucoma and ocular hypertension.[8] **Brinzolamide-d5**, being a deuterated analog, is expected to exhibit the same mechanism of action.

Mechanism of Action of Brinzolamide

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Caption: Mechanism of Action of Brinzolamide

Experimental Protocols

Brinzolamide-d5 is a critical tool for the accurate quantification of Brinzolamide in biological matrices.[4][6] Below are detailed methodologies for its use as an internal standard in Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC–MS/MS) analysis.[9]

Preparation of Standard and Internal Standard Solutions

- Stock Solutions: Prepare stock solutions of Brinzolamide and **Brinzolamide-d5** in methanol at a concentration of 1 mg/mL.
- Working Solutions:
 - Prepare working solutions of Brinzolamide at concentrations of 10 µg/mL, 1 µg/mL, and 0.1 µg/mL in methanol.[\[9\]](#)
 - Prepare an internal standard (IS) working solution of **Brinzolamide-d5** at 1 µg/mL in methanol.[\[9\]](#)
- Storage: All solutions should be stored at -20°C.[\[9\]](#)

Sample Preparation for UHPLC-MS/MS Analysis

For Urine and Hair Samples:[\[9\]](#)

- Spiking: Add the internal standard working solution to the urine and hair samples to achieve a final concentration of 5 ng/mL and 1 ng/mg, respectively.[\[9\]](#)
- Extraction: Perform a liquid-liquid extraction or solid-phase extraction to isolate the analytes from the biological matrix.
- Reconstitution: Evaporate the solvent and reconstitute the residue in a suitable mobile phase for injection into the UHPLC-MS/MS system.

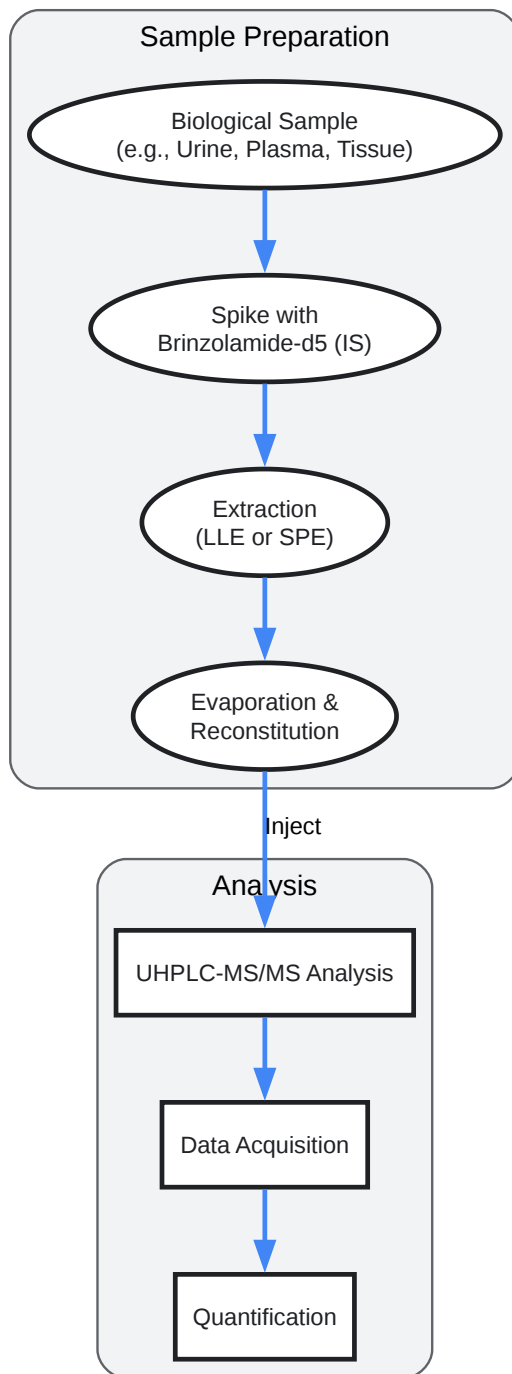
For Rabbit Ocular Tissues (Aqueous Humor, Cornea, Conjunctiva, and Iris-Ciliary Body):

- Homogenization: Homogenize the tissue samples in a suitable buffer.
- Spiking: Add the **Brinzolamide-d5** internal standard working solution (in acetonitrile) to the homogenized samples.
- Protein Precipitation: Add 5% formic acid in water to each sample, vortex vigorously, and then add acetonitrile to precipitate proteins.

- Centrifugation: Centrifuge the samples to pellet the precipitated proteins.
- Supernatant Transfer: Transfer the supernatant to a new 96-well plate.
- Dilution: Dilute the supernatant with water before analysis by LC-MS/MS.

The following diagram illustrates a general workflow for the use of **Brinzolamide-d5** in a typical bioanalytical method.

Experimental Workflow for Brinzolamide Quantification

[Click to download full resolution via product page](#)Caption: Experimental Workflow using **Brinzolamide-d5**

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- To cite this document: BenchChem. [Physical and chemical properties of Brinzolamide-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563267#physical-and-chemical-properties-of-brinzolamide-d5]

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